

Application Notes and Protocols for Vitronectin Knockdown using siRNA

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Compound of Interest

Compound Name: Vn protein
CAS No.: 182299-68-9
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This document provides a comprehensive protocol for the knockdown of vitronectin (VTN) expression using small interfering RNA (siRNA). Vitronectin, a key glycoprotein in the extracellular matrix (ECM), is involved in cell adhesion, migration, and signaling, making it a target of interest in various physiological and pathological processes, including cancer and fibrosis.^{[1][2][3][4]} Successful and specific downregulation of vitronectin is crucial for functional studies to elucidate its role in these processes.

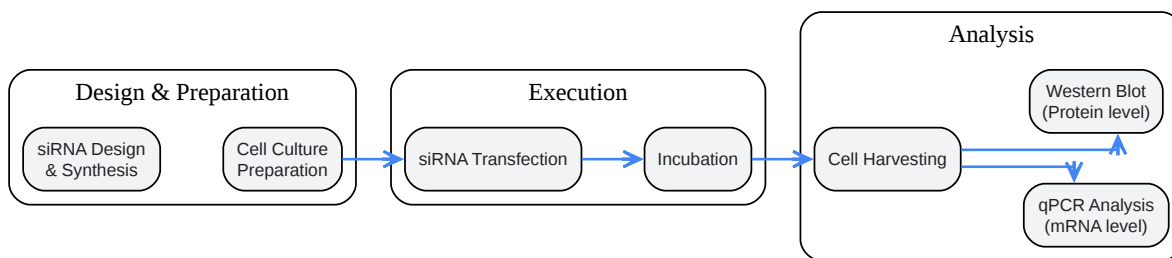
Introduction to Vitronectin and siRNA Technology

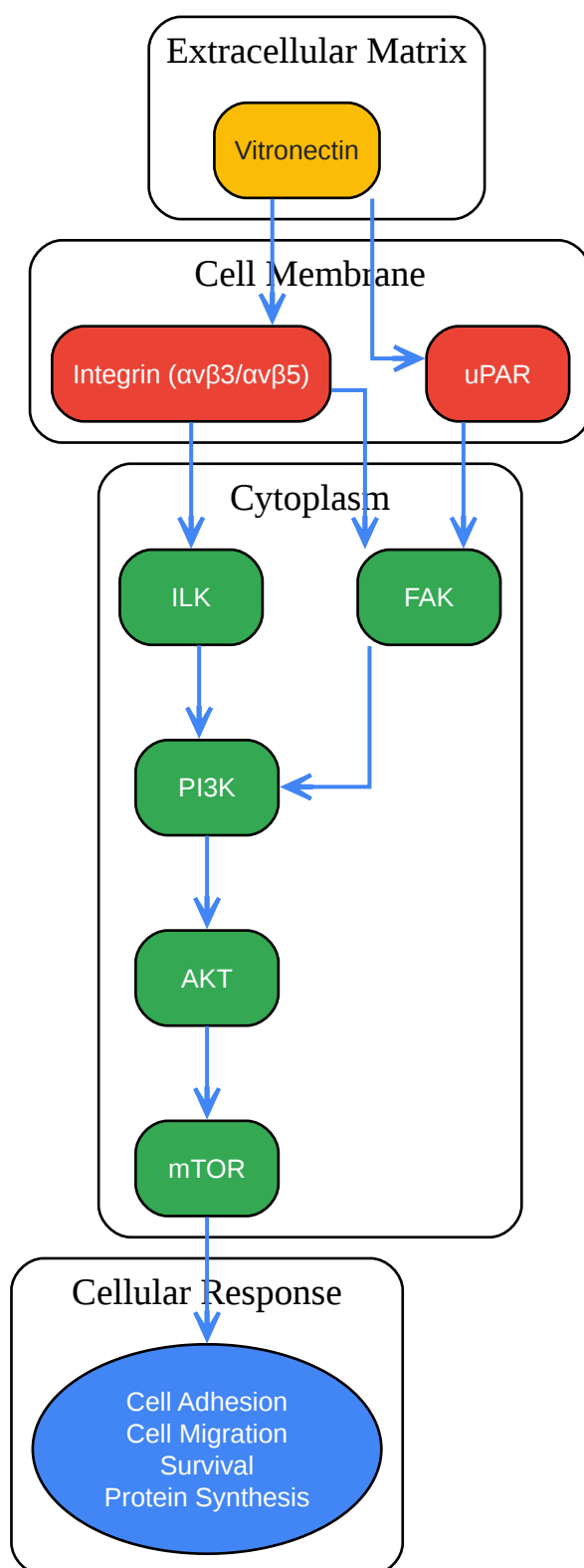
Vitronectin is a 75 kDa glycoprotein found in plasma and the extracellular matrix.^{[2][3]} It plays a crucial role in cell adhesion and spreading by binding to integrins, such as $\alpha\beta3$ and $\alpha\beta5$.^{[1][5]} Vitronectin is also involved in regulating the complement pathway and stabilizing plasminogen activator inhibitor-1 (PAI-1), thereby influencing fibrinolysis.^{[2][3]} Its engagement with integrins can activate downstream signaling pathways, including the FAK and ILK pathways, which are implicated in cell survival, proliferation, and invasion.^{[4][5]}

Small interfering RNA (siRNA) offers a potent and specific method to silence gene expression post-transcriptionally. By introducing siRNA molecules that are complementary to the vitronectin mRNA, the cellular machinery is programmed to degrade the target mRNA, leading to a reduction in vitronectin protein levels. This application note provides a detailed protocol for achieving efficient vitronectin knockdown in cultured mammalian cells.

Experimental Workflow Overview

The overall workflow for vitronectin knockdown using siRNA involves several key stages, from experimental design to validation of knockdown.



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